

Disperse Red 278: A Comparative Analysis of Fastness Properties Against Industry Benchmarks

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Compound of Interest

Compound Name: *Disperse Red 278*

Cat. No.: *B15554066*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the performance of **Disperse Red 278**, offering a comparative analysis against other commercially available red disperse dyes. This document provides supporting experimental data and detailed protocols to aid in material selection and experimental design.

Disperse Red 278 is a brilliant red monoazo dye primarily utilized for dyeing and printing on polyester and polyester/cotton blended fabrics.^{[1][2][3]} Its performance, particularly its fastness properties, is a critical factor for its application in textiles where color stability during laundering, exposure to light, and physical abrasion is paramount. This guide provides a quantitative comparison of **Disperse Red 278**'s fastness properties against a range of other red disperse dyes, benchmarked against established industry standards.

Quantitative Performance Data

The fastness properties of disperse dyes are evaluated based on standardized testing methodologies, with results typically rated on a scale of 1 to 5 for washing and rubbing (where 5 indicates the best performance) and on a scale of 1 to 8 for lightfastness (where 8 represents the highest resistance to fading).^{[4][5][6]} The following table summarizes the fastness properties of **Disperse Red 278** in comparison to other common red disperse dyes when applied to polyester.

Dye	C.I. Name	Light Fastness (Xenon Arc)	Washing Fastness (Color Change)	Sublimation Fastness (Staining)	Rubbing Fastness (Crocking)
Disperse Red 278	Disperse Red 278	5-6[2]	4-5[2]	4-5[2]	4-5[2]
Disperse Red 1	Disperse Red 1	4-5	5	4	Not Available
Disperse Red 9	Disperse Red 9	3	3	4	Not Available
Disperse Red 11	Disperse Red 11	5	4-5	3	Not Available
Disperse Red 60	Disperse Red 60	6-7	4-5	2-3	Not Available
Disperse Red 73	Disperse Red 73	5-6	5	4	Not Available
Disperse Red 82	Disperse Red 82	6-7	4-5	4-5	Not Available
Disperse Red 167	Disperse Red 167	7-8	5	5	Not Available

Note: Fastness properties can vary depending on the specific substrate, dyeing process, and depth of shade.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

Light Fastness Testing (ISO 105-B02)

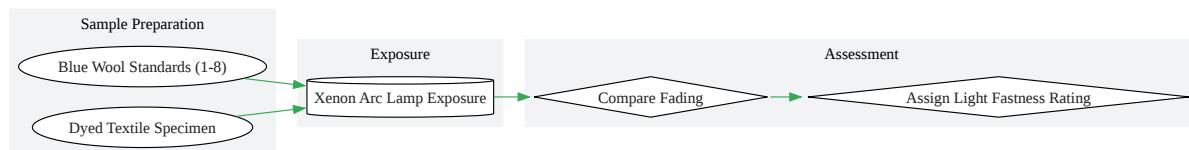
Principle: This test evaluates the resistance of the color of textiles to an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.[7][8][9]

Apparatus:

- Xenon arc lamp apparatus[7][8][9]
- Lightfastness standards (Blue Wool Scale)[4][5][8]
- Grey scale for assessing color change[7][8]

Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards (rated 1-8, with 8 being the highest fastness).[4][8]
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.[7][8]
- Exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.[10]



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ISO 105-B02 Light Fastness Testing Workflow.

Washing Fastness Testing (ISO 105-C06)

Principle: This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Apparatus:

- Washing machine (e.g., Launder-Ometer)[\[11\]](#)[\[14\]](#)
- Stainless steel balls (for mechanical action)[\[11\]](#)[\[14\]](#)
- Multifiber adjacent fabric[\[11\]](#)[\[14\]](#)
- Grey scale for assessing color change and staining[\[11\]](#)[\[14\]](#)

Procedure:

- A specimen of the dyed textile is sewn together with a multifiber adjacent fabric.[\[11\]](#)
- The composite sample is placed in a stainless steel container with a specified volume of a standardized soap solution and stainless steel balls.[\[15\]](#)
- The container is then agitated in the washing machine at a specified temperature and for a specific duration.[\[15\]](#)
- After washing, the sample is rinsed and dried.[\[11\]](#)
- The change in color of the dyed specimen is assessed using the grey scale for color change.[\[6\]](#)[\[16\]](#)
- The staining of each fiber in the multifiber adjacent fabric is assessed using the grey scale for staining.[\[6\]](#)



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ISO 105-C06 Washing Fastness Testing Workflow.

Rubbing Fastness (Crocking) Testing (ISO 105-X12)

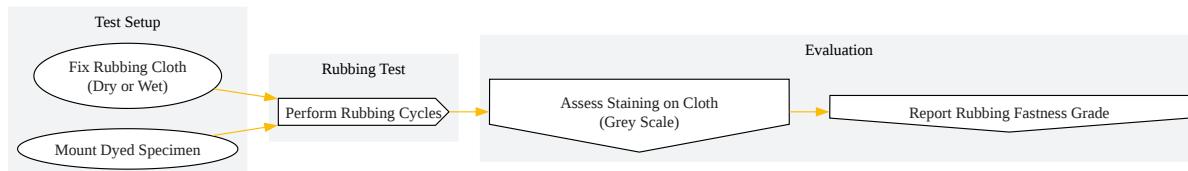
Principle: This test assesses the resistance of the color of textiles to rubbing off and staining other materials.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Apparatus:

- Crockmeter (rubbing fastness tester)[\[17\]](#)[\[20\]](#)[\[21\]](#)
- Standard white cotton rubbing cloth[\[17\]](#)[\[20\]](#)
- Grey scale for assessing staining[\[17\]](#)[\[20\]](#)

Procedure:

- A specimen of the dyed textile is mounted on the base of the crockmeter.
- A dry, standard white cotton cloth is fixed to the rubbing finger of the crockmeter.
- The rubbing finger is moved back and forth across the specimen for a specified number of cycles with a constant pressure.[\[19\]](#)
- The degree of color transferred to the white cloth is assessed using the grey scale for staining.
- The procedure is repeated with a wet white cotton cloth.[\[17\]](#)[\[18\]](#)[\[19\]](#)



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ISO 105-X12 Rubbing Fastness Testing Workflow.

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